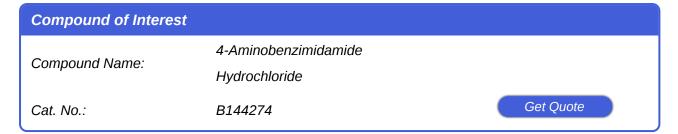


4-Aminobenzimidamide Hydrochloride: A Technical Guide to Solubility and Stability

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For Immediate Release

Shanghai, China – December 13, 2025 – This technical guide provides an in-depth analysis of the solubility and stability of **4-Aminobenzimidamide Hydrochloride** (also known as 4-Aminobenzamidine Dihydrochloride), a critical reagent for researchers, scientists, and professionals in drug development. This document compiles available data on its physicochemical properties, outlines detailed experimental protocols for its analysis, and presents visual workflows to aid in experimental design.

Core Physicochemical Properties

4-Aminobenzimidamide Hydrochloride is a potent serine protease inhibitor utilized in various biochemical assays and as a starting material in the synthesis of pharmaceutical compounds. An understanding of its solubility and stability is paramount for its effective application and for ensuring the reproducibility of experimental results.

Solubility Profile

4-Aminobenzimidamide Hydrochloride is generally described as a white to yellowish crystalline powder.[1] It exhibits high solubility in polar solvents, a characteristic attributed to its hydrophilic nature.[2] However, quantitative solubility data can vary based on the experimental conditions.



Table 1: Solubility of 4-Aminobenzimidamide Hydrochloride in Various Solvents

Solvent	Temperature (°C)	Solubility	Method	Notes
Water	Not Specified	Soluble[1]	Not Specified	Described as having moderate solubility.[3] The pH of the solution can influence solubility.[3]
Dimethyl Sulfoxide (DMSO)	Not Specified	Slightly Soluble[1]	Not Specified	-
DMSO	Not Specified	23.33 mg/mL	Ultrasonic and warming to 60°C	Hygroscopic nature of DMSO can impact solubility.[4]
DMSO	Not Specified	50 mg/mL	Sonication and heating to 80°C	[5]
Ethanol	Not Specified	Soluble	Not Specified	Generally more soluble in ethanol.[3]

Note: The conflicting reports on water solubility ("soluble" vs. "not determined" in some safety data sheets) highlight the need for application-specific determination.

Factors Influencing Solubility

The solubility of **4-Aminobenzimidamide Hydrochloride** is influenced by several factors:

 pH: In acidic conditions, the protonation of the amine group can enhance its solubility in aqueous solutions.[3]



- Temperature: As with many organic compounds, solubility is expected to increase with higher temperatures.[3]
- Solvent Polarity: Its polar nature dictates its higher solubility in polar solvents like water and ethanol.

Stability Profile

4-Aminobenzimidamide Hydrochloride is characterized as a hygroscopic solid that is stable under normal ambient storage conditions.[1][6] For long-term storage, a temperature of -20°C is recommended for the powder form, which is suggested to be stable for up to three years.[2] [5] Solutions of the compound are noted to be unstable, and it is recommended to prepare them fresh.[2]

Table 2: Stability and Storage Recommendations for 4-Aminobenzimidamide Hydrochloride

Form	Storage Condition	Recommended Duration	Notes
Powder	Room Temperature	Not Specified	Stable under normal ambient and anticipated storage and handling conditions.[6]
Powder	2-8°C	Not Specified	Recommended storage temperature.
Powder	-20°C	3 years	[2][5]
In Solvent	-80°C	1 year	[5]
In Solvent	Not Specified	Unstable	Prepare fresh.[2]

Degradation Pathways

While specific degradation kinetic studies for **4-Aminobenzimidamide Hydrochloride** are not readily available in the public domain, compounds with similar functional groups are



susceptible to degradation through hydrolysis, oxidation, and photolysis. Formal stability studies should be conducted to identify potential degradation products and establish degradation pathways.

Experimental Protocols

The following are detailed methodologies for conducting solubility and stability studies, based on established scientific principles and regulatory guidelines.

Thermodynamic Solubility Determination (Shake-Flask Method)

This method determines the equilibrium solubility of a compound in a specific solvent.[7][8][9] [10]

Objective: To determine the saturation concentration of **4-Aminobenzimidamide Hydrochloride** in a given solvent at a constant temperature.

Materials:

- 4-Aminobenzimidamide Hydrochloride powder
- Solvent of interest (e.g., Water, Ethanol, DMSO)
- Volumetric flasks
- Shaking incubator or orbital shaker
- Centrifuge
- Analytical balance
- HPLC-UV or other suitable quantitative analytical instrument
- Syringe filters (0.45 μm)

Procedure:



- Add an excess amount of 4-Aminobenzimidamide Hydrochloride to a known volume of the solvent in a sealed flask. The excess solid should be clearly visible.
- Place the flask in a shaking incubator set to a constant temperature (e.g., 25°C or 37°C).
- Agitate the mixture for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached. Periodically check that excess solid remains.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant and immediately filter it using a syringe filter to remove any undissolved solid.
- Dilute the filtrate with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- Quantify the concentration of the dissolved compound using a validated analytical method, such as HPLC-UV.
- Repeat the experiment in triplicate to ensure accuracy.

Stability Testing Protocol (Based on ICH Q1A(R2) Guidelines)

This protocol outlines a systematic approach to assess the stability of **4-Aminobenzimidamide Hydrochloride** under various environmental conditions.[11][12][13][14][15]

Objective: To evaluate the stability of the compound under defined conditions of temperature, humidity, and light to establish a re-test period or shelf life.

- 4.2.1. Stress Testing (Forced Degradation)
- Acid/Base Hydrolysis: Dissolve the compound in a series of aqueous solutions with varying pH (e.g., 0.1 M HCl, water, 0.1 M NaOH). Monitor for degradation over time at room temperature and elevated temperatures (e.g., 60°C).

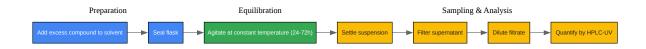


- Oxidation: Expose the compound in solution to an oxidizing agent (e.g., 3% hydrogen peroxide) and monitor for degradation.
- Thermal Degradation: Expose the solid compound to elevated temperatures (e.g., 60°C, 80°C) and monitor for degradation.
- Photostability: Expose the solid compound and its solution to a light source according to ICH
 Q1B guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an
 integrated near ultraviolet energy of not less than 200 watt hours/square meter). A dark
 control should be run in parallel.
- 4.2.2. Accelerated and Long-Term Stability Studies
- Sample Preparation: Prepare multiple batches of the compound in the intended container closure system.
- Storage Conditions:
 - Long-Term: 25° C ± 2° C / 60% RH ± 5% RH or 30° C ± 2° C / 65% RH ± 5% RH.
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH.
- Testing Frequency:
 - Long-Term: 0, 3, 6, 9, 12, 18, 24, and 36 months.
 - Accelerated: 0, 3, and 6 months.
- Analytical Methods: Utilize a validated stability-indicating analytical method (e.g., HPLC) to assay the compound and detect any degradation products. Physical properties such as appearance, water content (for solid), and pH (for solution) should also be monitored.

Visualizations

The following diagrams illustrate the workflows for the experimental protocols described above.

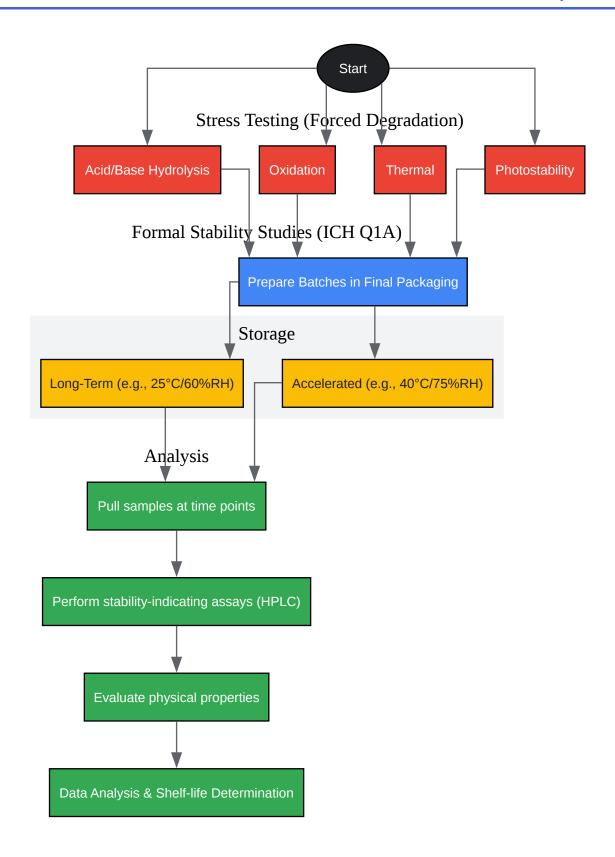




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Figure 1: Thermodynamic Solubility (Shake-Flask) Workflow.





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Figure 2: Stability Testing Workflow.



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